

# Application Notes and Protocols for N-Octylnortadalafil

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## Compound of Interest

Compound Name: *N-Octylnortadalafil*

Cat. No.: *B144239*

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This document provides detailed protocols for the safe handling, storage, and use of **N-Octylnortadalafil**, a Tadalafil analog and phosphodiesterase 5 (PDE5) inhibitor. Given the limited specific data on **N-Octylnortadalafil**, these guidelines are largely based on the properties of Tadalafil and general best practices for handling potent pharmaceutical compounds.

## Chemical and Physical Properties

A summary of the known and predicted properties of **N-Octylnortadalafil** is presented below.

Property	Value	Source
Molecular Formula	C <sub>29</sub> H <sub>33</sub> N <sub>3</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	487.59 g/mol	ChemicalBook[2]
Appearance	White to Off-White Solid	ChemicalBook[2]
Melting Point	167-169°C	ChemicalBook[2]
Boiling Point (Predicted)	711.4 ± 60.0 °C	ChemicalBook[2]
Density (Predicted)	1.32 ± 0.1 g/cm <sup>3</sup>	ChemicalBook
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	ChemicalBook
CAS Number	1173706-35-8	PubChem

## Safety and Handling Protocols

As a potent PDE5 inhibitor, **N-Octylnortadalafil** should be handled with care to avoid accidental exposure. The following protocols are based on safety data for Tadalafil.

### 2.1 Personal Protective Equipment (PPE)

A minimum of the following PPE should be worn when handling **N-Octylnortadalafil** powder:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are required.
- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood or ventilated enclosure, a respirator is recommended to prevent inhalation.

### 2.2 Engineering Controls

- Ventilation: All weighing and solution preparation of **N-Octylnortadalafil** powder should be conducted in a certified chemical fume hood or a ventilated enclosure to minimize inhalation

exposure.

- Safety Shower and Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible in the laboratory.

### 2.3 Spill and Emergency Procedures

- Minor Spills:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.
  - Collect the material using a HEPA-filtered vacuum cleaner or by carefully wet-wiping. Do not dry sweep.
  - Place the waste in a sealed container for proper disposal.
  - Clean the spill area with soap and water.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### 2.4 Waste Disposal

Dispose of **N-Octylmortalafin** waste according to federal, state, and local regulations for pharmaceutical waste. Incineration is often the recommended method.

## Storage Protocols

Proper storage is crucial to maintain the stability and efficacy of **N-OctylInortadalafil**.

Parameter	Recommendation	Rationale
Temperature	Store at controlled room temperature, between 20°C and 25°C (68°F to 77°F).	To prevent thermal degradation.
Humidity	Store in a dry place. Avoid high humidity areas such as bathrooms.	To prevent hydrolysis and degradation.
Light	Protect from light. Store in a light-resistant container.	To prevent photodegradation.
Container	Keep in a tightly sealed container.	To prevent contamination and exposure to moisture and air.

## Experimental Protocols

### 4.1 Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N-OctylInortadalafil** in DMSO.

Materials:

- **N-OctylInortadalafil** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate glassware (e.g., volumetric flask)

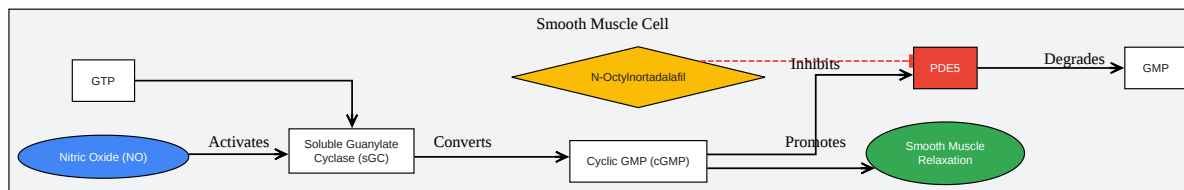
- Vortex mixer or sonicator

#### Procedure:

- Calculate the required mass:
  - $\text{Mass (mg)} = 10 \text{ mM} * 487.59 \text{ g/mol} * \text{Volume (L)} * 1000 \text{ mg/g}$
  - For 1 mL (0.001 L) of a 10 mM solution, the required mass is 4.88 mg.
- Weighing:
  - In a chemical fume hood, carefully weigh the calculated amount of **N-Octylnortadalafil** powder.
- Dissolving:
  - Transfer the powder to a volumetric flask.
  - Add a small amount of DMSO to the flask and gently swirl to dissolve the powder.
  - Use a vortex mixer or sonicator if necessary to ensure complete dissolution.
- Final Volume:
  - Once dissolved, add DMSO to the final desired volume.
- Storage:
  - Store the stock solution in a tightly sealed, light-resistant vial at -20°C for long-term storage.

## Signaling Pathway and Workflow Diagrams

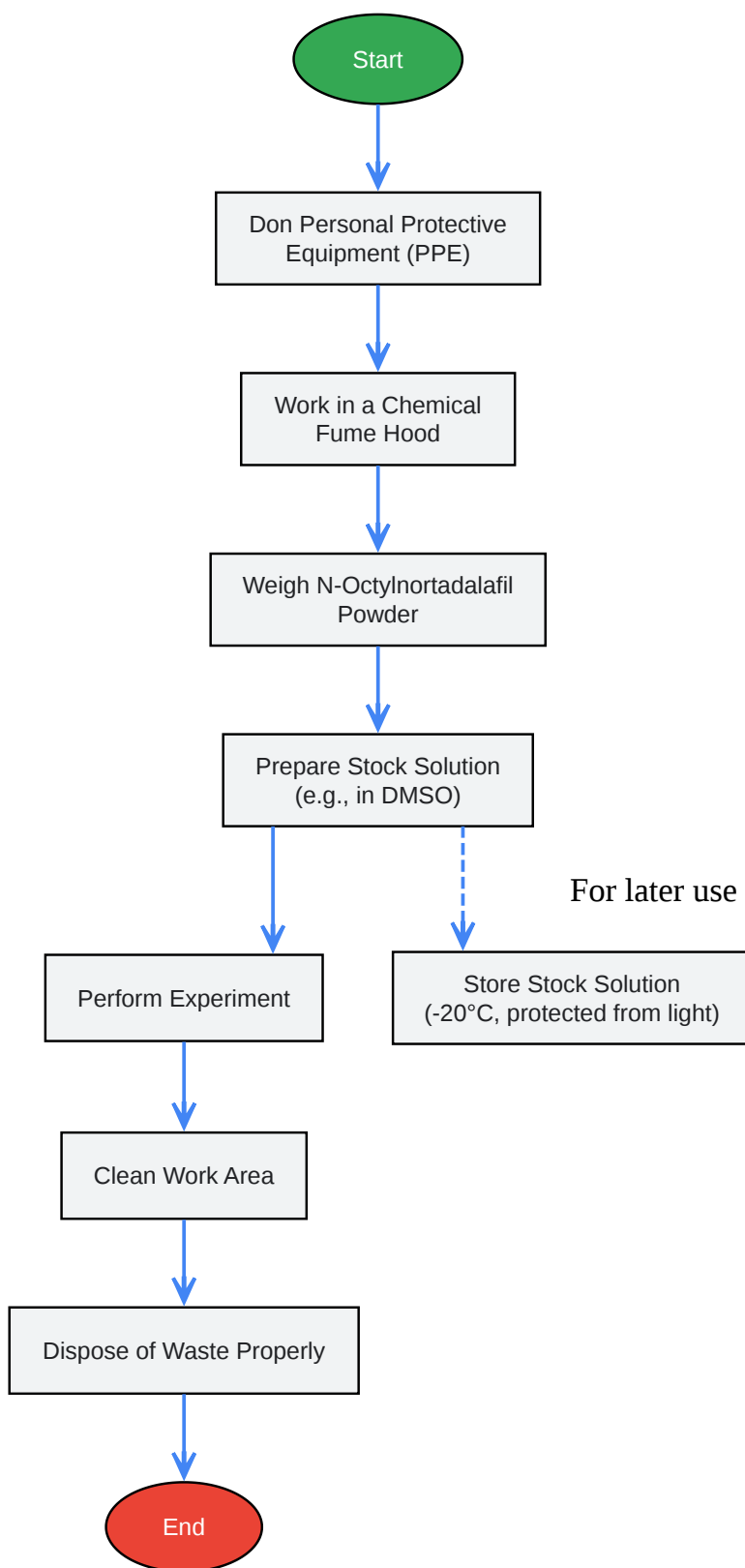
### 5.1 Simplified Signaling Pathway of PDE5 Inhibition



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A simplified diagram of the nitric oxide/cGMP pathway and the inhibitory action of **N-Octylmortalalin** on PDE5.

## 5.2 Experimental Workflow for Handling **N-Octylmortalalin**



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A logical workflow for the safe handling and preparation of **N-Octylnortadalafil** for experimental use.

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## References

- 1. N-Octylnortadalafil | C<sub>29</sub>H<sub>33</sub>N<sub>3</sub>O<sub>4</sub> | CID 25209784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Octyl Nortadalafil | 1173706-35-8 [amp.chemicalbook.com]
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